

Comprehensive Safety and Operational Guide for 2-Methylquinoline-8-sulfonyl Chloride

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Compound of Interest

Compound Name:	2-Methylquinoline-8-sulfonyl chloride
CAS No.:	119373-30-7
Cat. No.:	B2974050

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As researchers and drug development professionals, handling highly reactive electrophiles requires more than just following safety data sheets—it requires a fundamental understanding of chemical mechanics. **2-Methylquinoline-8-sulfonyl chloride** (CAS: 119373-30-7) is a potent reagent used in the synthesis of sulfonamides and other functionalized quinolines. However, its reactivity makes it inherently hazardous.

This guide synthesizes technical accuracy with field-proven laboratory insights, providing a self-validating operational framework for the safe handling, storage, and disposal of this corrosive material.

Chemical Profile & Mechanistic Hazards

To handle **2-Methylquinoline-8-sulfonyl chloride** safely, one must understand its core reactivity. The sulfonyl chloride functional group is highly electrophilic.

Causality of Hazard: The sulfur atom is highly susceptible to nucleophilic attack by water. Upon exposure to ambient moisture or bulk water, the molecule undergoes rapid, unmitigated

hydrolysis. This exothermic reaction collapses the tetrahedral intermediate, expelling a chloride ion to form 2-methylquinoline-8-sulfonic acid and hydrogen chloride (HCl) gas. The rapid expansion of HCl gas can pressurize closed vessels, leading to explosion hazards, while the acidic byproducts cause severe, immediate tissue necrosis upon contact .

Quantitative Chemical & Safety Data

Parameter	Specification
Chemical Name	2-Methylquinoline-8-sulfonyl chloride
CAS Number	119373-30-7
Molecular Formula	C ₁₀ H ₈ ClNO ₂ S
GHS Hazard Class	Class 8 (Corrosive Solid, Acidic, Organic)
UN Number	UN 3261
Storage Conditions	2-8°C, strictly under inert atmosphere (Ar/N ₂)
Quenching Equivalents	5-10 molar equivalents of saturated aqueous NaHCO ₃

Personal Protective Equipment (PPE) Matrix

A comprehensive PPE strategy is crucial. Standard laboratory attire is insufficient for handling Class 8 Corrosive Solids.

- **Hand Protection (Chemical-Resistant Gloves):** Nitrile or neoprene gloves must be worn. Causality: Sulfonyl chlorides and their acidic byproducts can rapidly permeate standard latex. Nitrile provides a superior chemical barrier against organic acids and chlorinated compounds. Always inspect gloves for micro-tears before use .
- **Eye and Face Protection:** Tightly fitting chemical safety goggles combined with a full-face shield. Causality: The potential for violent splattering during accidental moisture exposure necessitates dual-layer protection to prevent irreversible corneal damage from HCl gas or corrosive solids.

- **Body Protection:** A flame-resistant lab coat or a chemical-resistant apron. For bulk handling, impervious clothing is required.
- **Respiratory Protection:** All operations must be conducted inside a certified chemical fume hood with the sash lowered to the optimal working height. If ventilation is compromised, an ABEK-P3 filter respirator is required to protect against acidic vapors (HCl, SO₂) .

Operational Plan: Handling & Storage

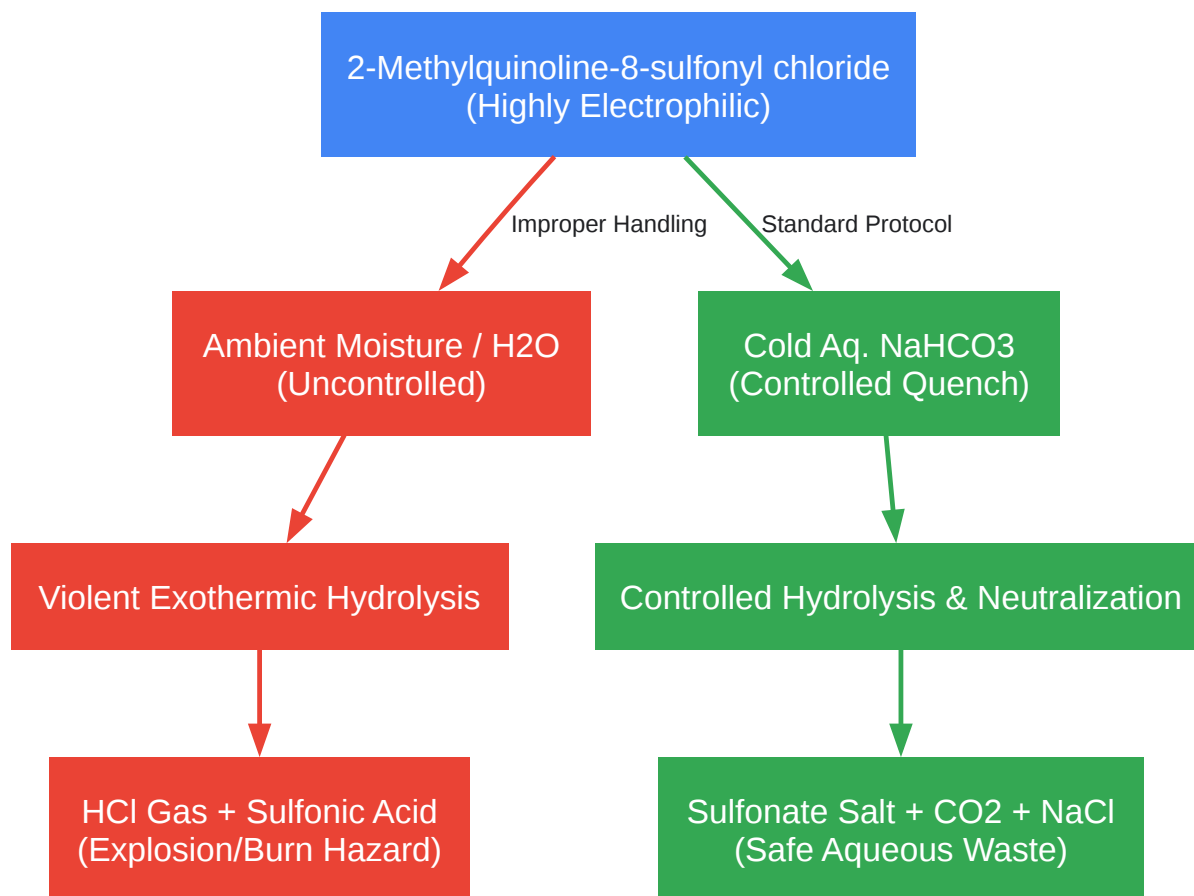
Every experimental setup involving **2-Methylquinoline-8-sulfonyl chloride** must be designed to exclude moisture completely.

Step-by-Step Methodology: Reaction Setup

- **Vessel Preparation:** Flame-dry or oven-dry all glassware. Purge the reaction vessel with an inert gas (Argon or Nitrogen) for at least 15 minutes to displace ambient atmospheric moisture.
- **Reagent Transfer:** Weigh the solid **2-Methylquinoline-8-sulfonyl chloride** rapidly. For highly sensitive applications or humid environments, perform the transfer inside a glovebag or under an inverted funnel delivering a continuous cone of inert gas.
- **Solvent Selection:** Utilize strictly anhydrous solvents (e.g., dry DCM, THF). Never use protic solvents unless specifically dictated by the reaction mechanism under highly controlled conditions.
- **Secure Storage:** After use, flush the primary container with inert gas before sealing. Wrap the cap tightly with Parafilm and store in a desiccator at 2-8°C .

Quenching & Disposal Protocol

Excess sulfonyl chloride must be carefully neutralized before aqueous workup and disposal. Direct addition of water will cause an uncontrollable exothermic reaction .



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Caption: Logical relationship of **2-Methylquinoline-8-sulfonyl chloride** reactivity pathways.

Step-by-Step Methodology: Controlled Quenching

This protocol is designed as a self-validating system, ensuring the hazard is fully neutralized before the waste leaves the hood.

- **Base Preparation:** In a wide-mouth beaker (to accommodate gas expansion), prepare a saturated aqueous solution of sodium bicarbonate (NaHCO_3). Use 5 to 10 molar equivalents of base relative to the initial amount of sulfonyl chloride.
- **Temperature Control:** Submerge the beaker in an ice-water bath ($0-5^\circ\text{C}$) and initiate vigorous magnetic stirring. Causality: The low temperature suppresses the exothermic heat of

neutralization, preventing solvent flash-boiling and dangerous splattering.

- **Dropwise Addition:** Transfer the reaction residue into an addition funnel. Add the mixture dropwise to the cold, stirred NaHCO_3 solution.
- **Gas Monitoring:** Observe the evolution of CO_2 gas. Do not increase the addition rate until the foaming from the previous drop has subsided.
- **System Validation (pH Check):** Once addition is complete, allow the mixture to stir for 30 minutes at room temperature. Test the solution with pH paper. A stabilized pH of 7-8 validates that all acidic components (HCl and sulfonic acid) are fully neutralized. The mixture can now be safely transferred to the aqueous hazardous waste stream .

Emergency Response & Spill Management

In the event of an accidental release, immediate and correct action prevents catastrophic exposure.

- **Small Spills (Solid):** Evacuate non-essential personnel. Do not use water or combustible materials (like paper towels) directly on the spill. Cover the spill with a dry, inert absorbent material such as dry sand, dry lime, or soda ash. Sweep up the material using non-sparking tools and place it in a sealed, labeled container for hazardous waste disposal .
- **Inadvertent Water Exposure (Violent Reaction):** If water accidentally contacts the bulk reagent, a rapid, exothermic release of acidic gases will occur. Immediately lower the fume hood sash completely. Evacuate the immediate area until the reaction subsides and the fume hood has fully exhausted the HCl gas .
- **Skin Contact:** Immediately remove all contaminated clothing. Flush the affected skin with copious amounts of water for at least 15 minutes. Seek immediate medical attention, as corrosive burns from sulfonyl chlorides penetrate deeply .

References

- "SAFETY DATA SHEET - 5-Fluoro-2-methylbenzenesulfonyl chloride (Proxy for Sulfonyl Chloride Corrosive Solids)." Fisher Scientific. Available at: [\[Link\]](#)

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